

Personal protective equipment for handling 5-Bromo-2,3-dimethyl-2H-indazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2,3-dimethyl-2H-indazole

Cat. No.: B1279461

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Essential Safety and Handling Guide for 5-Bromo-2,3-dimethyl-2H-indazole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-2,3-dimethyl-2H-indazole** (CAS No. 878064-16-5) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **5-Bromo-2,3-dimethyl-2H-indazole**
- CAS Number: 878064-16-5
- Molecular Formula: C₉H₉BrN₂
- Molecular Weight: 225.09 g/mol [1]

Hazard Identification and GHS Classification

Based on available data for **5-Bromo-2,3-dimethyl-2H-indazole** and structurally similar compounds, it is classified as follows:

- Pictogram: GHS07 (Harmful/Irritant)[2]

- Signal Word: Warning[2]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P501: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation.[5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

| Protection Type | Required Equipment | Specifications & Rationale |
|--------------------------------------|---|---|
| Eye/Face Protection | Chemical safety goggles or a face shield. [6] [7] | Must be worn at all times to protect against splashes and airborne particles. Standard safety glasses are insufficient. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). [8] | Inspect gloves for integrity before each use. Change gloves immediately if contaminated, torn, or after prolonged use. |
| Laboratory coat. [9] | A lab coat or other protective clothing is necessary to prevent skin contact. | |
| Respiratory Protection | NIOSH/MSHA-approved respirator. [4] [8] | Required when handling the solid compound outside of a chemical fume hood or if dust generation is likely. |

First Aid Measures

Immediate response is critical in case of accidental exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [5] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [4] [10] |
| Inhalation | Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [4] [10] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician. [4] [10] |

Fire-Fighting and Spill Response

| Scenario | Procedure |
|------------------|---|
| Fire-Fighting | Use extinguishing media suitable for the surrounding fire, such as dry chemical, carbon dioxide, or alcohol-resistant foam.[7] Wear self-contained breathing apparatus (SCBA) and full protective gear.[10] The compound is not considered a significant fire risk, but containers may burn, emitting corrosive fumes.[5] |
| Accidental Spill | Evacuate the area and ensure adequate ventilation.[8] Avoid breathing dust and prevent contact with skin and eyes. Wear appropriate PPE. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[5][8] Collect the spilled material in a sealed, labeled container for disposal.[5] Wash the spill area with soap and water.[9] |

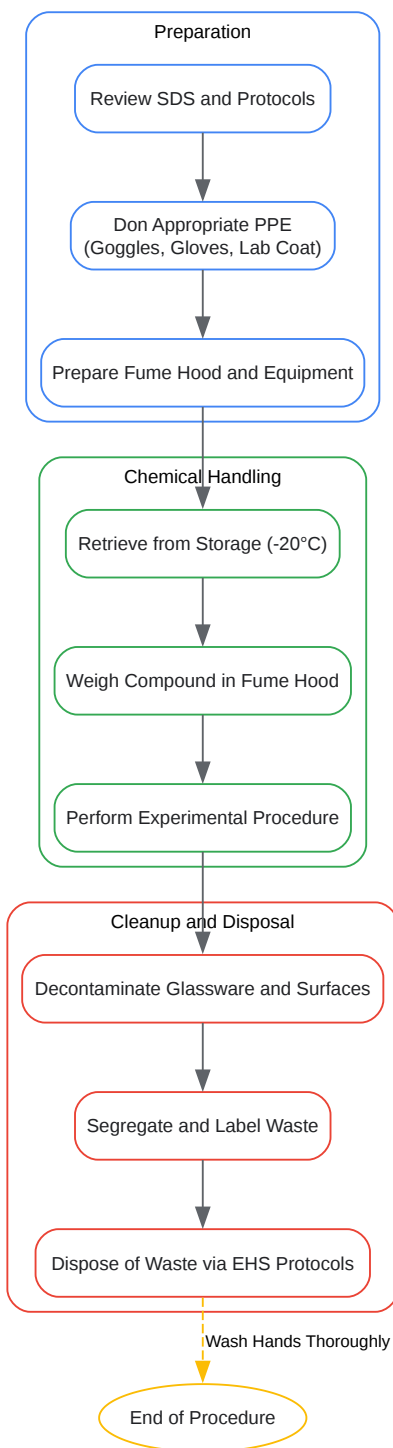
Handling, Storage, and Disposal

| Aspect | Guidelines |
|----------|--|
| Handling | Handle only in a well-ventilated area, preferably in a chemical fume hood.[10] Avoid generating dust.[6] Wash hands thoroughly after handling.[2] |
| Storage | Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4] Recommended storage temperature is -20°C.[1] |
| Disposal | Dispose of waste through an approved waste disposal plant or a licensed hazardous waste contractor.[8][10] Do not dispose of down the drain or in regular trash.[8] Follow all federal, state, and local regulations.[8] |

Experimental Workflow & Safety Protocols

Below is a diagram illustrating the standard operational workflow for handling **5-Bromo-2,3-dimethyl-2H-indazole**, emphasizing integrated safety measures.

Operational Workflow: Handling 5-Bromo-2,3-dimethyl-2H-indazole

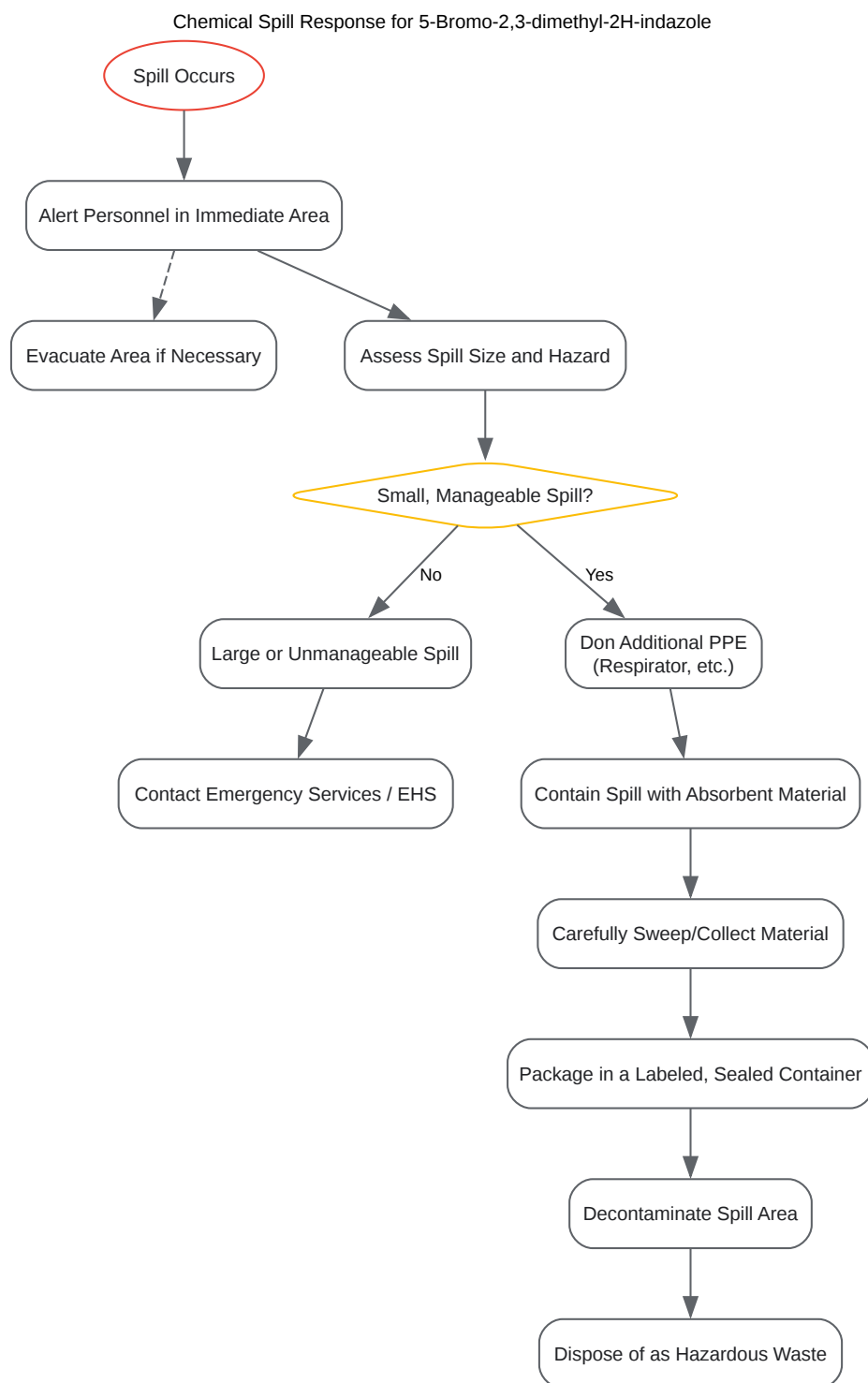


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Caption: A step-by-step workflow for the safe handling of **5-Bromo-2,3-dimethyl-2H-indazole**.

Chemical Spill Response Plan

The following diagram outlines the logical steps to be taken in the event of a chemical spill.



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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-2,3-dimethyl-2H-indazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279461#personal-protective-equipment-for-handling-5-bromo-2-3-dimethyl-2h-indazole>]

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